

algestone acetophenide chemical properties and structure

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Compound of Interest

Compound Name: *Algestone acetophenide*

CAS No.: *1179-87-9*

Cat. No.: *B072495*

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An In-depth Technical Guide to the Chemical Properties and Structure of **Algestone Acetophenide**

Abstract

Algestone acetophenide, also known as dihydroxyprogesterone acetophenide (DHPA), is a synthetic pregnane steroid with potent progestational activity.^[1] Primarily recognized for its application in long-acting injectable contraceptives, this compound represents a significant area of study for researchers in steroid chemistry and drug development.^{[2][3]} This technical guide provides a comprehensive analysis of the chemical structure, physicochemical properties, synthesis, and key analytical characteristics of **algestone acetophenide**. It is designed to serve as a foundational resource for scientists and professionals engaged in the research and development of steroidal active pharmaceutical ingredients (APIs).

Chemical Identity and Structure

Algestone acetophenide (CAS Number: 24356-94-3) is a derivative of 16 α ,17 α -dihydroxyprogesterone.^{[1][4]} Its unique structure is characterized by the formation of a cyclic acetal (an acetophenide moiety) between the hydroxyl groups at the C16 and C17 positions of

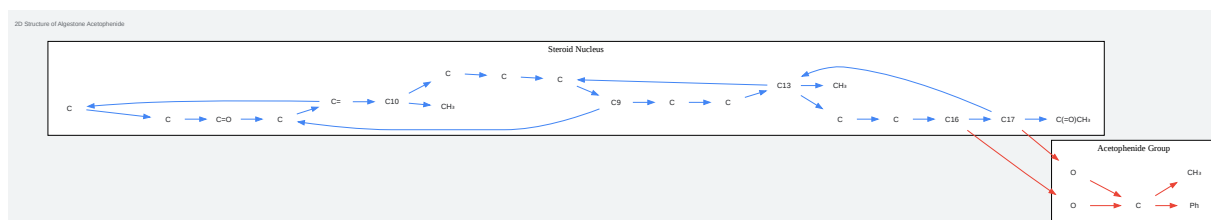
the steroid backbone and acetophenone.[4] This structural modification is crucial for its enhanced biological activity and stability.[5]

The systematic IUPAC name for **algestone acetophenide** is (1R,2S,4R,6R,8S,9S,12S,13R)-8-acetyl-6,9,13-trimethyl-6-phenyl-5,7-dioxapentacyclo[10.8.0.0²,⁹.0⁴,⁸.0¹³,¹⁸]icos-17-en-16-one.[2] A summary of its chemical identifiers is provided in Table 1.

Table 1: Chemical Identifiers for **Algestone Acetophenide**

Identifier	Value
CAS Number	24356-94-3[2]
Molecular Formula	C ₂₉ H ₃₆ O ₄ [2]
Molecular Weight	448.60 g/mol [6]
IUPAC Name	(1R,2S,4R,6R,8S,9S,12S,13R)-8-acetyl-6,9,13-trimethyl-6-phenyl-5,7-dioxapentacyclo[10.8.0.0 ² , ⁹ .0 ⁴ , ⁸ .0 ¹³ , ¹⁸]icos-17-en-16-one[2]
Synonyms	Dihydroxyprogesterone acetophenide (DHPA), Deladroxone, Droxone, Alphasone acetophenide[2][4]
InChI Key	AHBKIEXBQNRDNL-FVCOMRFXSA-N[2]
SMILES	CC(=O)[C@@]12O(C)C6=CC=CC=C6[2]

The three-dimensional conformation of the steroid nucleus, coupled with the acetophenide group, dictates its binding affinity and specificity for the progesterone receptor.



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Caption: 2D Chemical Structure of **Algestone Acetophenide**.

Physicochemical Properties

The physical and chemical properties of **algestone acetophenide** are critical for its formulation, delivery, and pharmacokinetic profile. As a long-acting injectable contraceptive, its low water solubility is a key attribute that contributes to its sustained release from the injection site.^[7]

Table 2: Physicochemical Properties of **Algestone Acetophenide**

Property	Value	Source
Physical Form	White to Off-White Solid	[3]
Melting Point	146-153 °C	[7]
Solubility	Sparingly soluble in Chloroform, Slightly soluble in Methanol	[8]
Optical Rotation	+49.0° to +53.0° (c=1, CHCl ₃)	[7]
Polar Surface Area	52.6 Å ²	[2]
AlogP	5.74	[6]

Spectroscopic Characterization

While comprehensive, publicly available spectral data for **algestone acetophenide** is limited, its structure allows for the prediction of key spectroscopic features. Characterization is typically achieved using a combination of Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) spectroscopy.

3.1 Nuclear Magnetic Resonance (NMR) Spectroscopy A full structural elucidation relies on both ¹H and ¹³C NMR.

- ^1H NMR: The proton spectrum is expected to be complex due to the 36 hydrogen atoms in varied chemical environments. Key signals would include:
 - Aromatic protons of the phenyl group (acetophenide moiety), typically in the δ 7.2-7.8 ppm region.
 - A singlet for the vinyl proton at C4 of the steroid A-ring.
 - Singlets for the angular methyl groups (C18 and C19) and the methyl group on the acetal carbon.
 - A singlet for the acetyl methyl protons at C21.
 - A complex series of multiplets in the aliphatic region (δ 1.0-3.0 ppm) corresponding to the steroid backbone protons.
- ^{13}C NMR: The carbon spectrum would show distinct signals for the carbonyl carbons (C3 and C20), the aromatic carbons, the acetal carbon, and the numerous sp^3 -hybridized carbons of the steroid framework.

3.2 Mass Spectrometry (MS) Mass spectrometry is crucial for confirming the molecular weight and for fragmentation analysis to support structural identification.

- Expected Molecular Ion: The exact mass is 448.2614 g/mol .^[9] High-resolution mass spectrometry (HRMS) should detect a molecular ion peak ($[\text{M}]^+$ or $[\text{M}+\text{H}]^+$) corresponding to this value.
- Fragmentation Pattern: The fragmentation would likely involve the loss of the acetyl group, cleavage within the dioxolane ring, and characteristic fragmentation of the steroid nucleus. Techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) are used for detection and analysis.^[3]

3.3 Infrared (IR) Spectroscopy The IR spectrum provides information about the functional groups present.

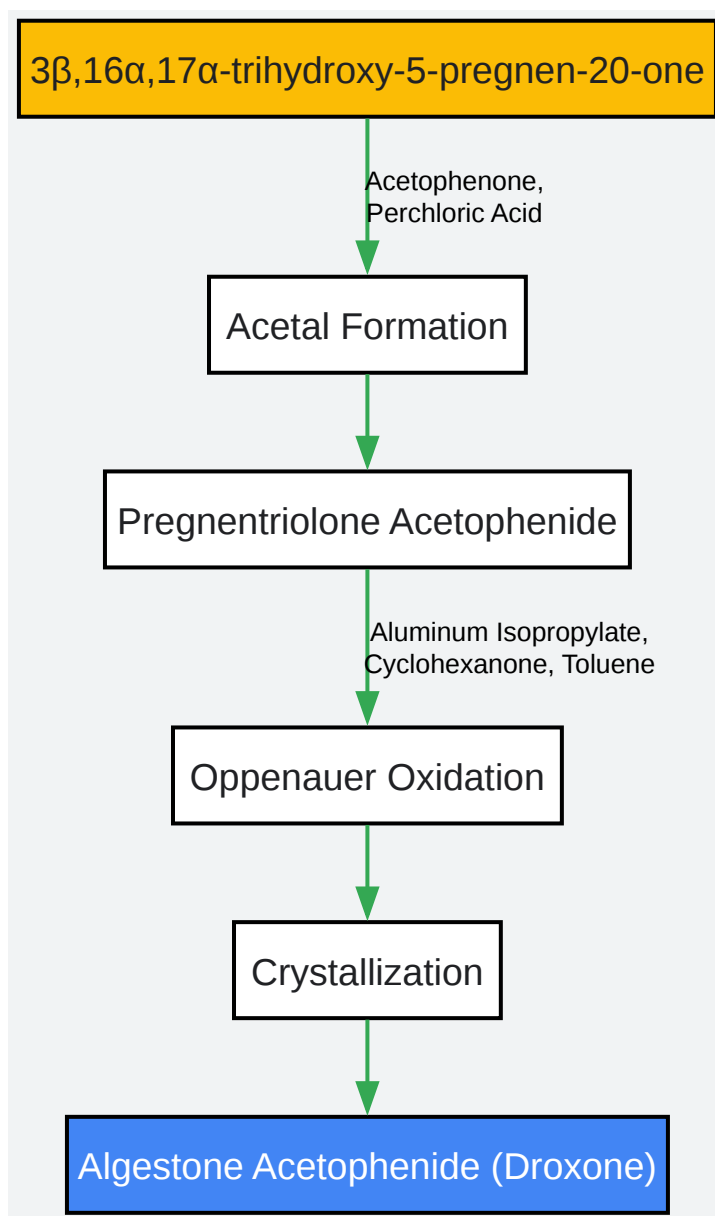
- Key Absorptions:

- Strong C=O stretching vibrations for the α,β -unsaturated ketone in Ring A and the C20 ketone.
- C=C stretching for the aromatic ring and the C4-C5 double bond.
- C-O stretching bands associated with the cyclic acetal group.

Synthesis of Algestone Acetophenide

The synthesis of **algestone acetophenide** typically involves the modification of a steroid precursor. A common starting material for many synthetic steroids is 16-Dehydropregnenolone acetate (16-DPA), which can be sourced from natural products like diosgenin or solasodine.^[10]^[11] A patented method describes the synthesis from 3 β ,16 α ,17 α -trihydroxy-5-pregnen-20-one.^[12] The following protocol is a synthesized representation based on established steroid chemistry principles and information from the public record.^[12]^[13]

4.1 Synthetic Workflow Diagram



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Caption: General workflow for the synthesis of **Algestone Acetophenide**.

4.2 Detailed Experimental Protocol

Step 1: Acetal Formation with Acetophenone

- **Causality:** This step protects the 16α and 17α diol by forming the acetophenide cyclic acetal. An acid catalyst, such as perchloric acid, is required to facilitate the reaction between the diol and the ketone (acetophenone).^[12]

- Methodology:
 - To a reaction vessel, add $3\beta,16\alpha,17\alpha$ -trihydroxy-5-pregnen-20-one (1 equivalent).
 - Add distilled acetophenone (approx. 10 volumes).
 - Add a catalytic amount of 70% perchloric acid (e.g., 0.1 equivalents).[12]
 - Agitate the mixture at room temperature (20-25 °C) for approximately 3 hours.[12]
 - Monitor the reaction by Thin Layer Chromatography (TLC) until the starting material is consumed.
 - Dilute the reaction mixture with a water-immiscible organic solvent like methylene chloride.
 - Carefully neutralize the acid catalyst by washing with a 10% sodium hydroxide solution, followed by washes with water until the pH is neutral.[12]
 - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude $3\beta,16\alpha,17\alpha$ -trihydroxy-5,6-pregnene-20-one-16,17 acetophenide (pregnentirolone acetophenide).

Step 2: Oppenauer Oxidation

- Causality: The Oppenauer oxidation is a selective method to oxidize the 3β -hydroxyl group to a 3-keto group and concurrently shift the double bond from C5-C6 to the conjugated C4-C5 position, forming the characteristic α,β -unsaturated ketone of the final product.[12] This is achieved using an aluminum alkoxide catalyst and a ketone as a hydride acceptor.
- Methodology:
 - Dissolve the crude pregnentirolone acetophenide from Step 1 in dry toluene (approx. 20 volumes).
 - Add cyclohexanone (approx. 5 volumes) to act as the hydride acceptor.[12]
 - Heat the mixture to 90-100 °C.

- Add aluminum isopropylate (approx. 0.4 equivalents) and heat to reflux for 45-60 minutes. [\[12\]](#)
- Cool the reaction and quench by adding water to hydrolyze the aluminum salts.
- Filter off the aluminum precipitate and wash the solid with toluene.
- Combine the organic filtrates and remove the toluene and cyclohexanone/cyclohexanol via steam distillation or vacuum distillation. [\[12\]](#)
- The resulting crude product is then purified.

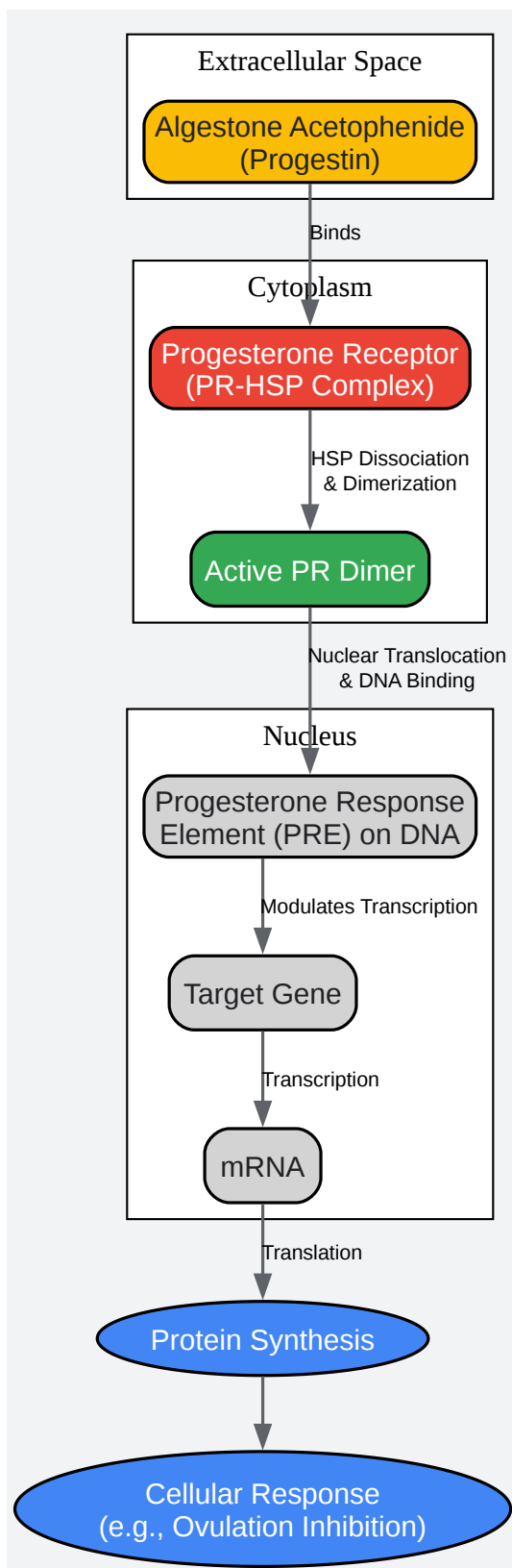
Step 3: Purification

- Causality: Crystallization is a standard and effective method for purifying solid organic compounds, removing unreacted starting materials and byproducts. The choice of solvent system is critical for obtaining high purity crystals.
- Methodology:
 - Dissolve the crude **algestone acetophenide** in a minimal amount of hot acetone.
 - Slowly add hexane until turbidity is observed.
 - Allow the solution to cool slowly to room temperature, then cool further in an ice bath to maximize crystal formation.
 - Collect the crystals by vacuum filtration, wash with a cold 1:1 acetone/hexane mixture, followed by cold hexane. [\[12\]](#)
 - Dry the purified crystals under vacuum.

Pharmacology and Mechanism of Action

Algestone acetophenide is a potent progestin, acting as an agonist at the progesterone receptor (PR).[\[4\]](#) Its progestational potency is estimated to be 2 to 5 times that of endogenous progesterone in animal models.[\[9\]](#) This high affinity is the basis for its use as a contraceptive. [\[1\]](#)

Upon binding to the progesterone receptor in target tissues, **algestone acetophenide** induces a conformational change in the receptor. This leads to the dissociation of heat shock proteins, receptor dimerization, and translocation into the nucleus. Inside the nucleus, the receptor-ligand complex binds to specific DNA sequences known as progesterone response elements (PREs), modulating the transcription of target genes. This action inhibits ovulation and alters the cervical mucus and endometrium, preventing pregnancy.[2]



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Caption: Simplified Progesterone Receptor Signaling Pathway.

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